

# physical properties of 2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2,5,7,8-pentamethylchroman-6-sulfonyl Chloride

Cat. No.: B056402

[Get Quote](#)

## Technical Guide: 2,2,5,7,8-Pentamethylchroman-6-sulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, synthesis, and key applications of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride**, a crucial reagent in modern peptide chemistry.

### Core Physical Properties

**2,2,5,7,8-Pentamethylchroman-6-sulfonyl chloride**, commonly abbreviated as Pmc-Cl, is a white to off-white powder.<sup>[1]</sup> Its primary application is in peptide synthesis, where it serves as a precursor for the 2,2,5,7,8-pentamethylchroman-6-sulfonyl (Pmc) protecting group, particularly for the guanidinium side chain of arginine.<sup>[2][3][4]</sup>

The following table summarizes the key physical and chemical properties of this compound.

| Property          | Value  | Source(s) |
|-------------------|--|-----------|
| Molecular Formula | C <sub>14</sub> H <sub>19</sub> ClO <sub>3</sub> S | [5]       |
| Molecular Weight  | 302.82 g/mol                                       |           |
| Melting Point     | 77-82 °C   |           |
| Appearance        | Powder   |           |
| CAS Number        | 112160-39-1  | [1][5]    |
| Boiling Point     | Not readily available in cited literature          |           |
| Density           | Not readily available in cited literature          |           |
| Solubility        | Soluble in chloroform                              | [6]       |

## Experimental Protocols

### Synthesis of 2,2,5,7,8-Pentamethylchroman-6-sulfonyl Chloride

The synthesis of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** is a two-step process initiated from 2,2,5,7,8-pentamethylchroman-6-ol.[6]

#### Step 1: Sulfonation

- Dissolve 2,2,5,7,8-pentamethylchroman-6-ol in anhydrous chloroform in a reaction vessel equipped with a stirring mechanism and a means for temperature control.
- Cool the solution to a temperature range of 0–5°C using an ice bath.
- Slowly add chlorosulfonic acid to the cooled solution while maintaining vigorous stirring. The reaction is an electrophilic aromatic substitution.[6]
- Continue the reaction for a period of 4–6 hours within the 0–5°C temperature range to ensure the formation of the sulfonic acid intermediate.[6]

## Step 2: Chlorination

- Following the sulfonation, carefully add thionyl chloride to the reaction mixture.
- Heat the mixture to reflux, maintaining a temperature of 70–80°C, for 2–3 hours. This step converts the sulfonic acid to the desired sulfonyl chloride.<sup>[6]</sup>
- After the reaction is complete, the product can be isolated and purified using standard organic chemistry techniques, such as extraction and crystallization. The reported yield for this two-step process is approximately 53%.<sup>[6]</sup>

## Melting Point Determination

The melting point of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** can be determined using a standard melting point apparatus.

- Ensure the sample of **2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride** is dry and finely powdered.
- Pack a small amount of the powdered sample into a capillary tube, ensuring a column height of approximately 3 mm.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- Observe the sample through the magnifying lens. Record the temperature at which the first signs of melting are observed and the temperature at which the entire sample has transitioned to a liquid state. This range represents the melting point of the substance.

## Application in Peptide Synthesis: A Workflow

**2,2,5,7,8-Pentamethylchroman-6-sulfonyl chloride** is instrumental in the preparation of Fmoc-Arg(Pmc)-OH, an amino acid derivative widely used in Fmoc-based solid-phase peptide synthesis (SPPS).<sup>[2][3]</sup> The Pmc group protects the highly basic guanidinium side chain of arginine during peptide chain elongation.<sup>[3][4]</sup> The following diagram illustrates the general workflow of incorporating an Arg(Pmc) residue into a growing peptide chain.



[Click to download full resolution via product page](#)

Caption: Workflow for incorporating an Arg(Pmc) residue in Fmoc-based solid-phase peptide synthesis.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2,2,5,7,8-Pentamethyl-chroman-6-sulfonyl chloride = 97.0 HPLC 112160-39-1 [sigmaaldrich.com]
- 2. peptide.com [peptide.com]
- 3. benchchem.com [benchchem.com]
- 4. Advances in Fmoc solid-phase peptide synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. 2,2,5,7,8-pentamethylchroman-6-sulfonyl Chloride | RUO [benchchem.com]
- To cite this document: BenchChem. [physical properties of 2,2,5,7,8-pentamethylchroman-6-sulfonyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b056402#physical-properties-of-2-2-5-7-8-pentamethylchroman-6-sulfonyl-chloride]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)